

Essential Safety and Disposal Procedures for ZM-306416 Hydrochloride

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Compound of Interest

Compound Name: ZM-306416 hydrochloride

Cat. No.: B2512675

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For Immediate Implementation: Researchers, scientists, and drug development professionals handling **ZM-306416 hydrochloride** must adhere to stringent safety and disposal protocols. Although a specific Safety Data Sheet (SDS) is not readily available for this compound, its classification as a potent Vascular Endothelial Growth Factor Receptor (VEGFR) inhibitor necessitates its handling as a hazardous chemical. The following guidelines are based on best practices for the disposal of analogous research compounds and are designed to ensure laboratory safety and environmental protection.

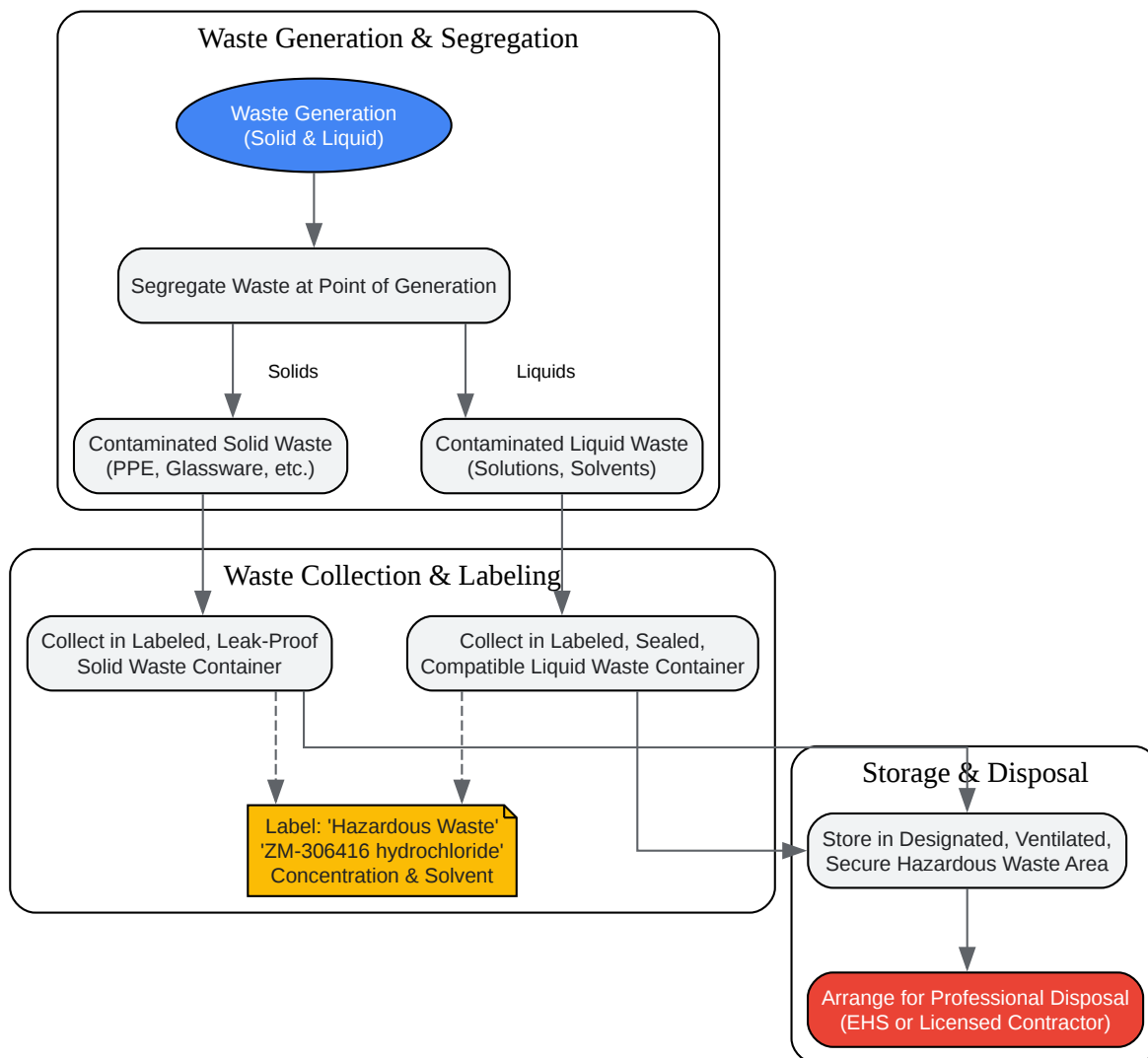
Quantitative Data Summary

A compilation of the available physicochemical properties for **ZM-306416 hydrochloride** is presented below. This information is critical for safe handling, storage, and the preparation of solutions.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₃ ClFN ₃ O ₂ · HCl	[1]
Molecular Weight	370.12 g/mol	[1]
CAS Number	196603-47-1	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO (up to 5 mg/mL)	[1]
Storage	Room Temperature	[1]
Stability	≥ 1 year	[1]
Biological Activity	Potent and selective VEGFR1/2 inhibitor. IC ₅₀ values are 100 nM and 2 μM for KDR and Flt respectively.	[2]

Disposal Workflow for ZM-306416 Hydrochloride

The following diagram outlines the procedural flow for the safe disposal of **ZM-306416 hydrochloride** waste.



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Disposal workflow for **ZM-306416 hydrochloride**.

Detailed Experimental Protocols for Disposal

Due to the potent biological activity and potential toxicity of **ZM-306416 hydrochloride**, all waste contaminated with this compound must be treated as hazardous chemical waste. Under no circumstances should this material be disposed of down the drain or in regular solid waste.

1. Personal Protective Equipment (PPE): Before handling the compound or its waste, ensure appropriate PPE is worn, including:

- Chemical-resistant gloves (nitrile or neoprene)
- Safety goggles or a face shield
- A lab coat

2. Waste Segregation:

- Point of Generation: All waste streams containing **ZM-306416 hydrochloride** must be segregated from non-hazardous waste immediately at the point of generation. This includes unused stock solutions, leftover experimental solutions, contaminated PPE, and any labware (e.g., pipette tips, tubes, flasks) that has come into contact with the compound.

3. Liquid Waste Management:

- Collection: Collect all liquid waste containing **ZM-306416 hydrochloride** in a dedicated, sealed, and leak-proof hazardous waste container. The container material must be compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
- Labeling: The container must be clearly labeled with "Hazardous Waste," the full chemical name "**ZM-306416 hydrochloride**," the approximate concentration, and the solvent(s) present.

4. Solid Waste Management:

- Collection: Collect all contaminated solid materials, such as pipette tips, centrifuge tubes, gloves, and bench paper, in a dedicated, clearly labeled, and leak-proof hazardous waste container.

- Labeling: The container must be clearly labeled with "Hazardous Waste" and "**ZM-306416 hydrochloride** Contaminated Debris."

5. Decontamination of Labware:

- Reusable glassware and equipment should be decontaminated. A common procedure involves rinsing with a suitable solvent (one that dissolves the compound, like DMSO, followed by ethanol and then water) to remove any residue. The rinsate must be collected and disposed of as hazardous liquid waste.

6. Storage of Hazardous Waste:

- Store all hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until they are collected for disposal. This area should have secondary containment to prevent spills.

7. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Ensure the disposal facility is an approved waste disposal plant. Do not attempt to neutralize or treat the chemical waste yourself unless you are following a specifically approved institutional protocol.

Disclaimer: The information provided here is a guide based on general laboratory safety principles for handling potent bioactive compounds. Always consult your institution's specific safety and disposal protocols and the relevant Safety Data Sheets for any chemicals used in your procedures. The absence of a specific SDS for **ZM-306416 hydrochloride** underscores the importance of treating it with a high degree of caution.

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References

- 1. tribioscience.com [tribioscience.com]
- 2. ZM306416 hydrochloride, VEGFR1/2 tyrosine kinase activity inhibitor (CAS 690206-97-4) | [Abcam](https://abcam.com) [abcam.com]
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